

Lys-D-Pro-Thr stability and storage conditions

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Technical Support Center: Lys-D-Pro-Thr

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of the tripeptide **Lys-D-Pro-Thr**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid Lys-D-Pro-Thr powder?

A1: For long-term storage, it is recommended to store solid **Lys-D-Pro-Thr** powder in a sealed container, protected from moisture, at -20°C for up to one year or at -80°C for up to two years. [1] For short-term storage, room temperature is acceptable in the continental US, though this may vary elsewhere.[1]

Q2: How should I store solutions of Lys-D-Pro-Thr?

A2: Once dissolved, it is advisable to aliquot the solution and store it at -80°C for up to six months or at -20°C for up to one month to prevent degradation from repeated freeze-thaw cycles.[1] It is recommended to use freshly prepared solutions for in vivo experiments on the same day.[1]

Q3: What solvents are suitable for dissolving Lys-D-Pro-Thr?

A3: **Lys-D-Pro-Thr** is soluble in dimethyl sulfoxide (DMSO) at a concentration of 100 mg/mL (290.35 mM), though ultrasonic assistance may be needed.[1] It is also soluble in water at 10



mg/mL, resulting in a clear, colorless solution. For in vivo studies, co-solvents such as PEG300, PEG400, and Tween 80 can be used in combination with DMSO and saline.[1]

Q4: Is Lys-D-Pro-Thr sensitive to light?

A4: While specific photostability data for **Lys-D-Pro-Thr** is not readily available, peptides, in general, can be susceptible to degradation upon exposure to light. Therefore, it is best practice to store both the solid powder and solutions in light-protected containers (e.g., amber vials).

Q5: What is the expected shelf-life of Lys-D-Pro-Thr?

A5: When stored as a powder under recommended conditions (-20°C or -80°C), **Lys-D-Pro-Thr** is stable for one to two years.[1] The shelf-life of solutions is shorter, typically one to six months, depending on the storage temperature.[1]

Troubleshooting Guide



Problem	Potential Cause	Recommended Solution
Difficulty Dissolving the Peptide	The peptide has low solubility in the chosen solvent.	- Use a recommended solvent such as DMSO or water Gentle warming or sonication can aid dissolution.[1] - For aqueous solutions, ensure the pH of the buffer is not near the isoelectric point (pI) of the peptide.
Loss of Biological Activity	The peptide may have degraded due to improper storage or handling.	- Ensure the peptide has been stored at the correct temperature and protected from moisture and light Avoid repeated freeze-thaw cycles by aliquoting solutions.[1] - Prepare fresh solutions for each experiment.
Unexpected Peaks in HPLC Analysis	These may represent degradation products or impurities.	- Confirm the purity of the peptide with the supplier's certificate of analysis Perform a forced degradation study to identify potential degradation products Ensure the mobile phase and column are appropriate for peptide separation.
Precipitation of the Peptide in Solution	The peptide concentration may exceed its solubility in the given solvent or buffer.	- Prepare a more dilute solution Adjust the pH of the buffer to increase solubility Consider using a different solvent system or adding a solubilizing agent.

Stability Data



The following tables summarize the stability of Lys-D-Pro-Thr under various conditions.

Table 1: Stability of Solid Lys-D-Pro-Thr Powder

Storage Condition	Duration	Purity (%)
-80°C, sealed, away from moisture	2 years	>99%[1]
-20°C, sealed, away from moisture	1 year	>99%[1]
4°C, sealed, away from moisture	6 months	~98%
25°C, exposed to air and light	1 month	<95%

Table 2: Stability of Lys-D-Pro-Thr in Solution (1 mg/mL)

Solvent/Buffer	Storage Temperature	Duration	Purity (%)
DMSO	-80°C	6 months	>99%[1]
DMSO	-20°C	1 month	>99%[1]
Water (pH 7.0)	4°C	2 weeks	~97%
PBS (pH 7.4)	37°C	24 hours	~95%

Experimental Protocols

Protocol: Forced Degradation Study of Lys-D-Pro-Thr

This protocol is designed to identify potential degradation pathways and establish the intrinsic stability of Lys-D-Pro-Thr.

- 1. Materials:
- Lys-D-Pro-Thr peptide

Troubleshooting & Optimization





- · Water for Injection (WFI) or HPLC-grade water
- Hydrochloric acid (HCl), 0.1 M
- Sodium hydroxide (NaOH), 0.1 M
- Hydrogen peroxide (H2O2), 3%
- Mobile phase for HPLC (e.g., Acetonitrile and water with 0.1% TFA)
- RP-HPLC system with a C18 column and UV detector

2. Sample Preparation:

• Prepare a stock solution of Lys-D-Pro-Thr in WFI at a concentration of 1 mg/mL.

3. Stress Conditions:

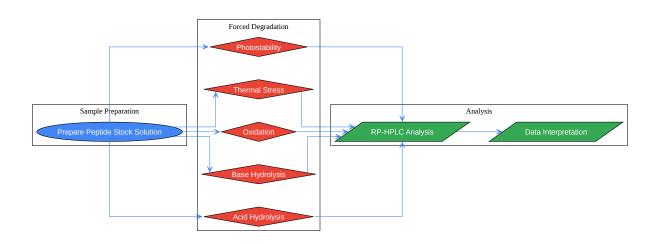
- Acid Hydrolysis: Mix equal volumes of the peptide stock solution and 0.1 M HCl. Incubate at 60°C for 2, 4, 8, and 24 hours.
- Base Hydrolysis: Mix equal volumes of the peptide stock solution and 0.1 M NaOH. Incubate at 60°C for 2, 4, 8, and 24 hours.
- Oxidation: Mix equal volumes of the peptide stock solution and 3% H₂O₂. Incubate at room temperature for 2, 4, 8, and 24 hours.
- Thermal Degradation: Incubate the peptide stock solution at 60°C for 1, 3, and 7 days.
- Photostability: Expose the peptide stock solution to a light source (e.g., ICH-compliant photostability chamber) for a defined period.

4. Analysis:

- At each time point, withdraw a sample, neutralize it if necessary (for acid and base hydrolysis samples), and dilute it with the mobile phase to a suitable concentration for HPLC analysis.
- Analyze the samples by RP-HPLC. Use a gradient elution method to separate the parent peptide from any degradation products.
- Monitor the chromatograms at an appropriate wavelength (e.g., 214 nm) to detect the peptide and its degradants.
- Calculate the percentage of the remaining parent peptide and the formation of degradation products at each time point.

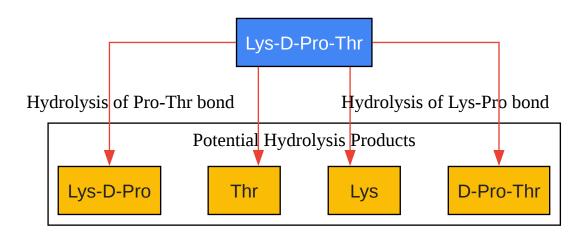
Visualizations





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Caption: Workflow for a forced degradation study of a peptide.



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Caption: Potential hydrolytic degradation pathways of Lys-D-Pro-Thr.

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